

# Application Notes and Protocols for TMC647055 in Transient Replicon Assays

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## Compound of Interest

Compound Name: TMC647055

Cat. No.: B611405

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## Introduction

**TMC647055** is a potent and selective non-nucleoside inhibitor of the Hepatitis C Virus (HCV) NS5B polymerase, an RNA-dependent RNA polymerase essential for viral replication. This document provides detailed application notes and protocols for the use of **TMC647055** in transient replicon assays, a fundamental tool for the evaluation of anti-HCV compounds. These assays allow for the study of viral RNA replication in a controlled cellular environment, independent of viral entry and assembly.

## Mechanism of Action

**TMC647055** acts as a non-nucleoside inhibitor (NNI) that binds to an allosteric site on the HCV NS5B polymerase. This binding induces a conformational change in the enzyme, thereby inhibiting its RNA-dependent RNA polymerase activity and preventing the replication of the viral genome. The NS5B polymerase is the catalytic core of the HCV replication complex, responsible for synthesizing new viral RNA genomes.

## Quantitative Data Summary

The following tables summarize the in vitro activity of **TMC647055** against HCV replicons from various studies. These values demonstrate the potent and cross-genotypic activity of the compound.

Table 1: Antiviral Activity of **TMC647055** in HCV Replicon Assays

Cell Line	Replicon Genotype	Assay Readout	EC50 (nM)	Reference
Huh7-Luc	1b (clone ET)	Luciferase	77	
Huh7-Luc	1b (clone ET)	qRT-PCR	139	
Huh-7	1b	Not Specified	82	

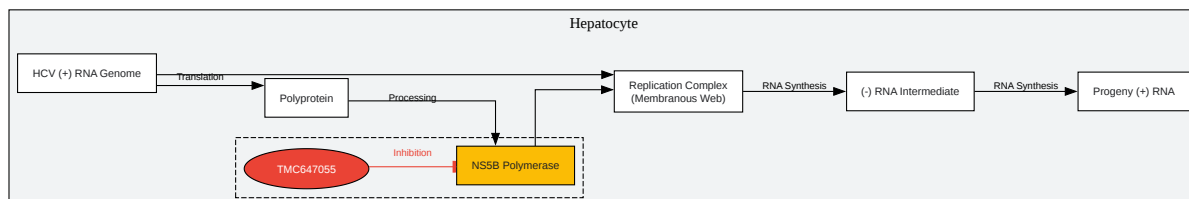
Table 2: Inhibitory Activity of **TMC647055** against HCV NS5B Polymerase

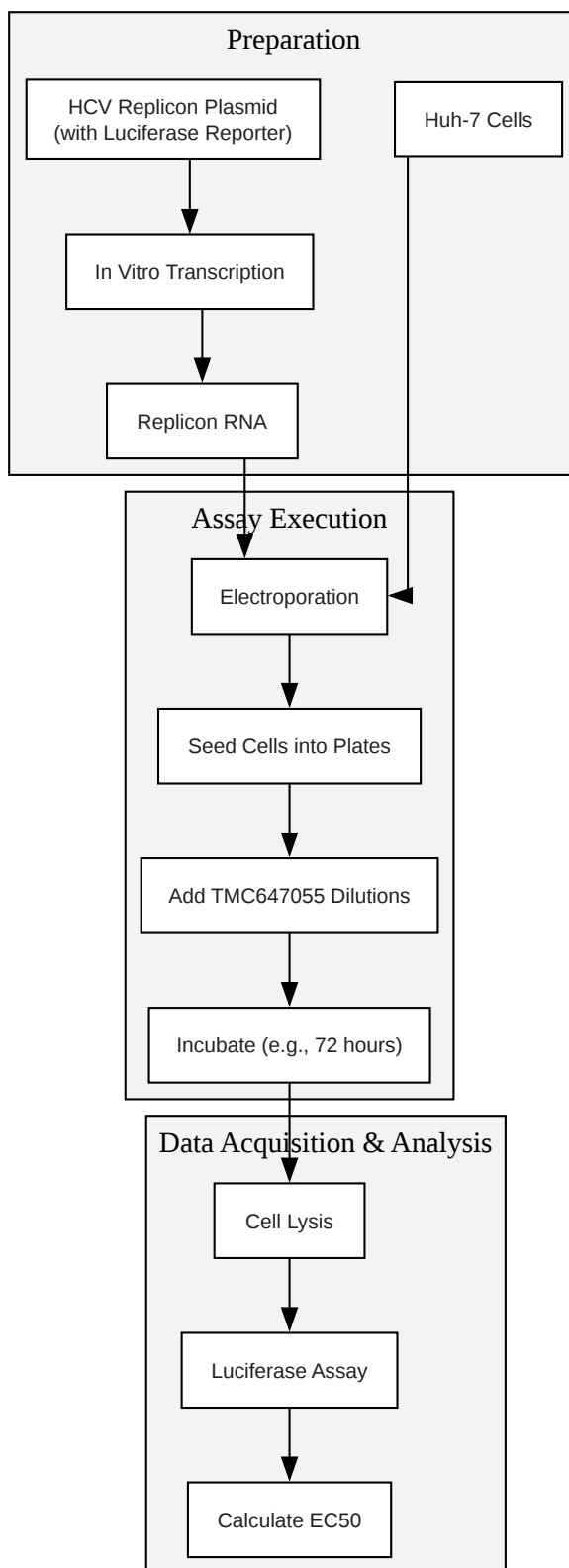
Enzyme Source	Assay Type	IC50 (nM)	Reference
Genotype 1b (Con1b)	RdRp primer-dependent transcription	34	

## Signaling Pathway and Experimental Workflow

### HCV Replication and Inhibition by **TMC647055**

The following diagram illustrates the simplified HCV replication cycle within a hepatocyte and the specific step of inhibition by **TMC647055**.





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